

10-Methylphenothiazine molecular structure and formula

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Compound of Interest

Compound Name: 10-Methylphenothiazine

Cat. No.: B072558

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An In-depth Technical Guide to 10-Methylphenothiazine

This guide provides a comprehensive overview of the molecular structure, chemical properties, and synthesis of **10-Methylphenothiazine**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Formula

10-Methylphenothiazine is an organic compound derived from phenothiazine. Its chemical structure consists of a tricyclic phenothiazine core, where two benzene rings are fused to a central thiazine ring, with a methyl group attached to the nitrogen atom (position 10).^[1]

The molecular formula for **10-Methylphenothiazine** is C₁₃H₁₁NS.^{[2][3][4]} This formula corresponds to a molecular weight of approximately 213.30 g/mol.^{[2][3][4]}

Key Identifiers:

- IUPAC Name: 10-methyl-10H-phenothiazine^[2]
- CAS Registry Number: 1207-72-3^{[2][3]}
- SMILES: CN1c2ccccc2Sc3ccccc13^[5]
- InChI Key: QXBUYALKJGBACG-UHFFFAOYSA-N^{[2][3][5]}

Physicochemical and Crystallographic Data

The key properties of **10-Methylphenothiazine** are summarized in the tables below. This data is essential for its application in research and development, particularly in understanding its solubility, stability, and crystalline nature.

Table 1: Physicochemical Properties

Property	Value	Unit
Molecular Weight	213.30	g/mol [3][4]
Melting Point	99-101	°C
Appearance	White to yellow crystalline powder	N/A[1][6]
Solubility	Insoluble in water	N/A[7]
Dipole Moment	2.09	D[5]
logP (Octanol/Water)	3.919	N/A[4]
Ionization Energy	6.73 - 7.15	eV[4]

Table 2: Crystallographic Data

Parameter	Value
Crystal System	Monoclinic
Space Group	P 1 21/c 1[3]
Unit Cell a	11.6245 Å[3]
Unit Cell b	6.9130 Å[3]
Unit Cell c	13.7792 Å[3]
Unit Cell α	90°[3]
Unit Cell β	106.591°[3]
Unit Cell γ	90°[3]

Experimental Protocols

Synthesis of 10-Methylphenothiazine

A common and high-yield method for synthesizing **10-Methylphenothiazine** is through the N-alkylation of phenothiazine using an alkylating agent like iodomethane.[6][8]

Objective: To synthesize **10-Methylphenothiazine** by methylation of phenothiazine.

Materials:

- Phenothiazine (2 g, 10.0 mmol)[6]
- Sodium hydride (NaH), 60% dispersion in mineral oil (1.0 g, 25.1 mmol)[6]
- Iodomethane (Methyl iodide, CH₃I) (1.3 g, 11.04 mmol)[6]
- N,N-Dimethylformamide (DMF), anhydrous (10 ml)[6]
- Dichloromethane (DCM)[6]
- Water (deionized)[6]
- Magnesium sulfate (MgSO₄), anhydrous[6]

- Silica gel for column chromatography

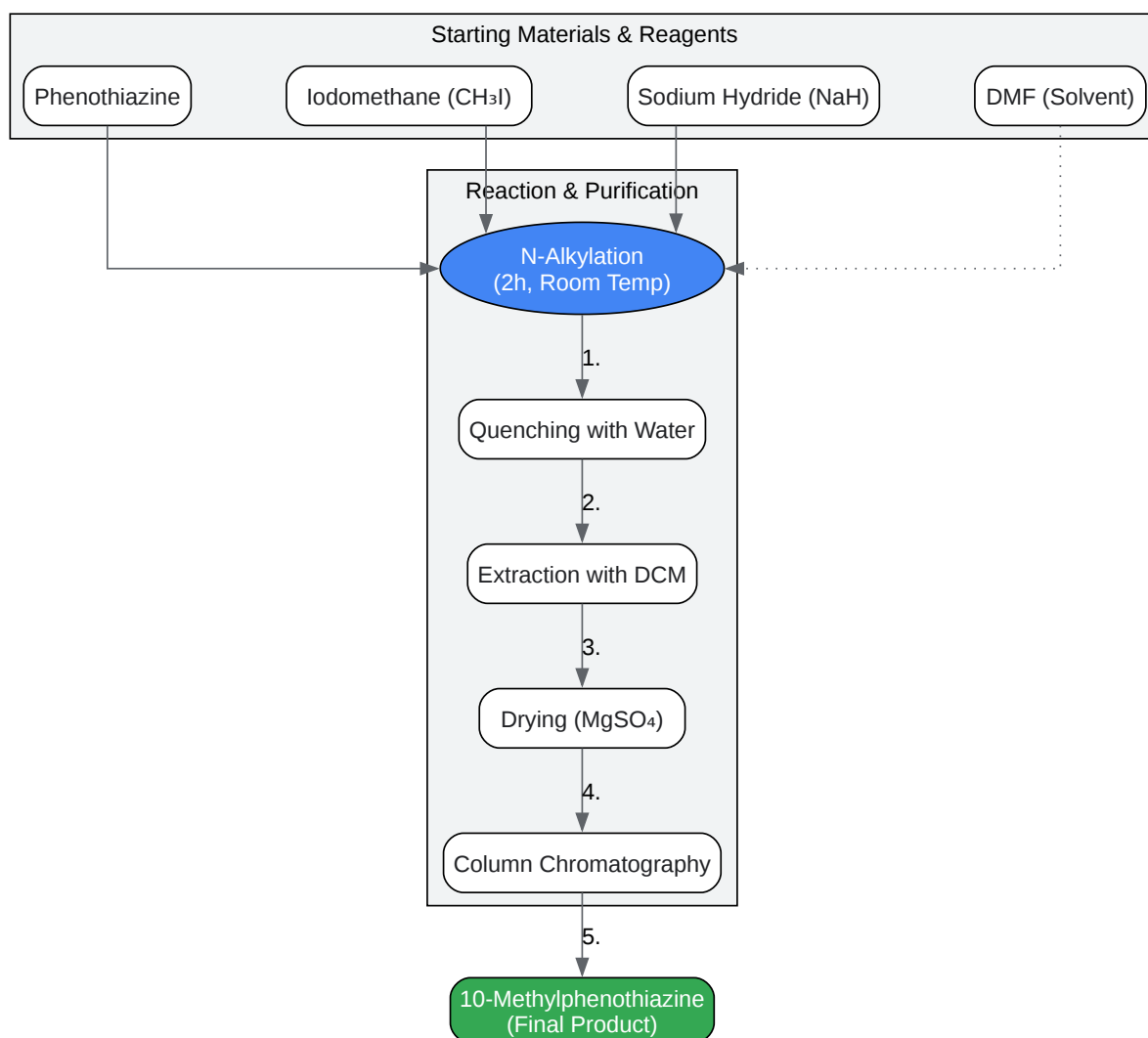
Procedure:

- A 50 ml round-bottomed flask is charged with 10 ml of anhydrous DMF and cooled in an ice-water bath.[6]
- Sodium hydride (1.0 g) is added slowly to the cooled DMF with stirring.[6]
- Phenothiazine (2 g) and iodomethane (1.3 g) are added sequentially to the suspension.[6]
- The reaction mixture is removed from the ice bath and allowed to warm to room temperature. It is then stirred for 2 hours.[6]
- The progress of the reaction is monitored using Thin-Layer Chromatography (TLC).
- Upon completion, the reaction is carefully quenched by the addition of water.[6]
- The product is extracted from the aqueous mixture using dichloromethane (3 x 50 ml).[6]
- The combined organic phases are dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure (rotary evaporation).[6]
- The resulting crude product is purified by silica gel column chromatography to yield **10-Methylphenothiazine** as a white solid.[6]

Expected Yield: Approximately 2.1 g (97% yield) with a melting point of 96 °C.[6]

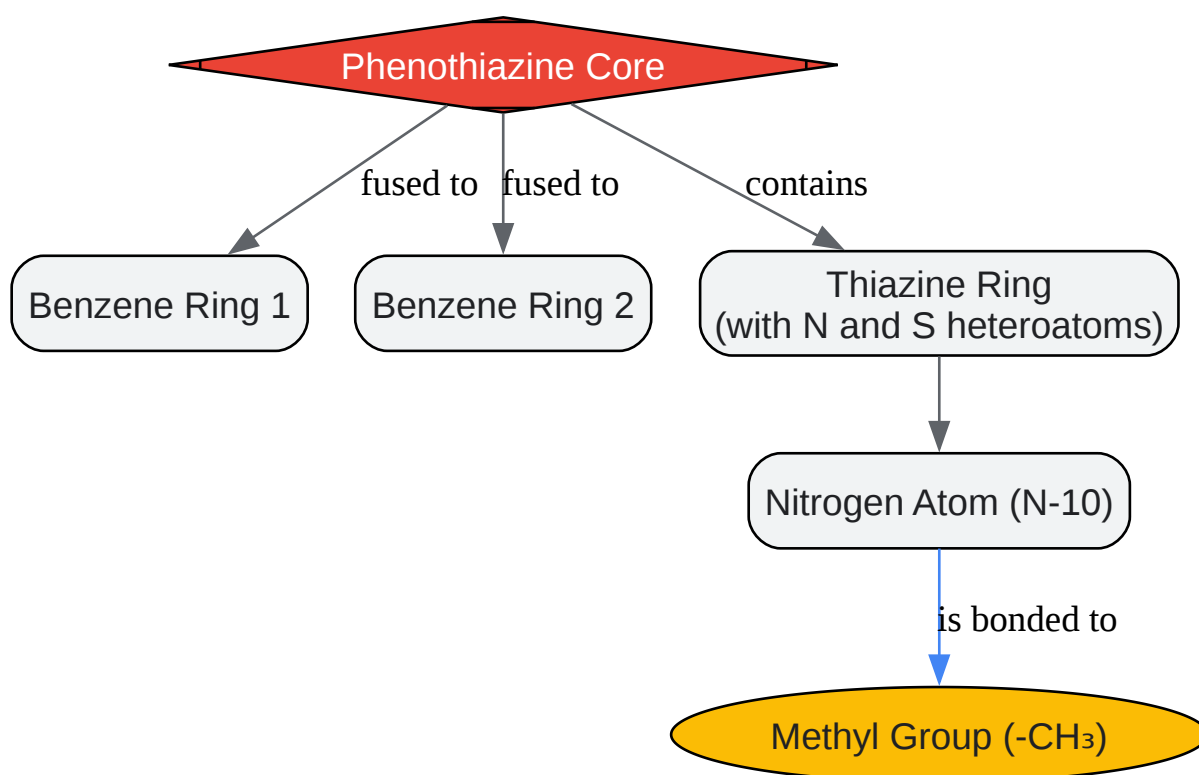
Workflow and Pathway Diagrams

The following diagrams illustrate the synthesis workflow and a logical representation of the compound's core structure.



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Caption: Synthesis workflow for **10-Methylphenothiazine**.



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Caption: Logical relationships in the **10-Methylphenothiazine** structure.

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